

An In-depth Technical Guide on the Stability and Degradation Profile of Trielaidin

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Compound of Interest

Compound Name: *Trielaidin*

Cat. No.: *B052976*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Trielaidin, a triglyceride of elaidic acid, is a trans fatty acid-containing lipid that finds application in various sectors, including the food and cosmetic industries as an emulsifier and stabilizer. Its stability and degradation profile are of paramount importance for ensuring product quality, safety, and efficacy. This technical guide provides a comprehensive overview of the stability and degradation of **trielaidin**, detailing its intrinsic chemical properties and susceptibility to various environmental factors. The document outlines the primary degradation pathways—hydrolysis, oxidation, and photodegradation—and discusses the analytical methodologies for monitoring its stability. Furthermore, it delves into the biological implications of its degradation product, elaidic acid, by mapping its known interactions with cellular signaling pathways. This guide is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and formulation science.

Chemical and Physical Properties of Trielaidin

Trielaidin is the triglyceride formed from the esterification of glycerol with three units of elaidic acid, the trans isomer of oleic acid. Its stability is intrinsically linked to its chemical structure.

Property	Value
Synonyms	Glyceryl trielaidate, 1,2,3-Tri(trans-9-octadecenoyl)glycerol
Molecular Formula	C ₅₇ H ₁₀₄ O ₆
Molecular Weight	885.43 g/mol
CAS Number	537-39-3
Appearance	White to off-white crystalline powder
Melting Point	41-44 °C

Stability Profile of Trielaidin

The stability of **trielaidin** is influenced by several factors, including temperature, pH, light, and the presence of oxidizing agents. As a triglyceride containing unsaturated fatty acids, it is susceptible to hydrolysis and oxidation.

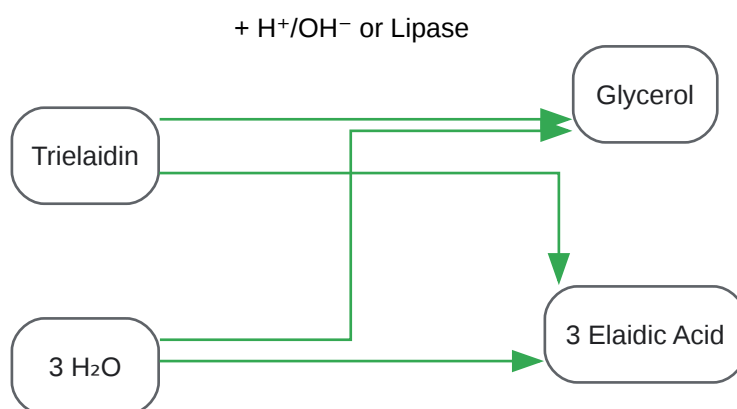
Thermal Stability

Elevated temperatures can accelerate the degradation of **trielaidin**. While specific kinetic data for **trielaidin** is not readily available in the literature, studies on its cis-isomer, triolein, indicate that thermal treatment can induce cis-trans isomerization, leading to the formation of **trielaidin**. Further heating can cause fission and fusion of the molecules. Thermal degradation can occur even in an inert atmosphere.

Hydrolytic Stability

Trielaidin, being an ester, is susceptible to hydrolysis, which involves the cleavage of the ester bonds to yield glycerol and elaidic acid. This reaction can be catalyzed by acids, bases, or enzymes (lipases). The rate of hydrolysis is dependent on pH and temperature. The hydrolysis of fatty acid esters in subcritical water has been shown to follow first-order kinetics.^[1]

General Hydrolysis Reaction:



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Caption: Hydrolysis of **Trielaidin**.

Oxidative Stability

The presence of a double bond in the elaidic acid moieties makes **trielaiddin** susceptible to oxidation. The oxidation of lipids is a complex process involving a free radical chain reaction that leads to the formation of primary oxidation products like hydroperoxides, which then decompose into a variety of secondary oxidation products, including aldehydes, ketones, and short-chain fatty acids.[2][3] This process can be initiated by heat, light, or the presence of metal ions.

Photostability

Exposure to light, particularly UV radiation, can promote the degradation of triglycerides. Photo-oxidation involves the generation of free radicals, leading to the same degradation products as autoxidation. The process includes hydrogen abstraction, formation of hydroperoxides and peroxy radicals, and subsequent formation of secondary oxidation products.[4][5]

Degradation Pathways

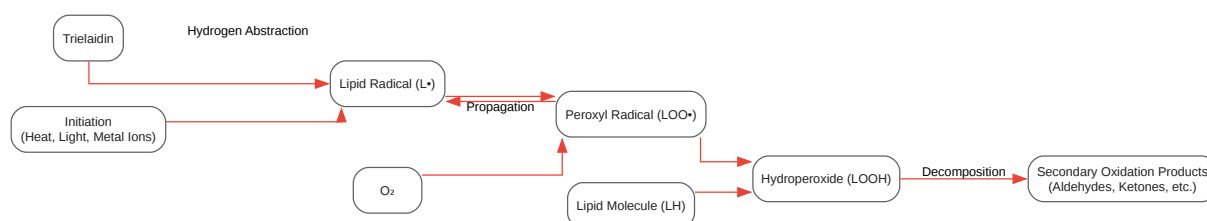
The primary degradation pathways for **trielaiddin** are hydrolysis and oxidation.

Hydrolysis

As previously mentioned, hydrolysis breaks down **trielaidin** into its constituent parts: glycerol and three molecules of elaidic acid. This is a critical degradation pathway in aqueous environments and can be accelerated by enzymatic activity in biological systems.

Oxidation

Oxidation at the C9 double bond of the elaidic acid chains is a major degradation pathway. This free-radical mediated process leads to a cascade of reactions.



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Caption: General Lipid Oxidation Pathway.

Experimental Protocols for Stability and Degradation Studies

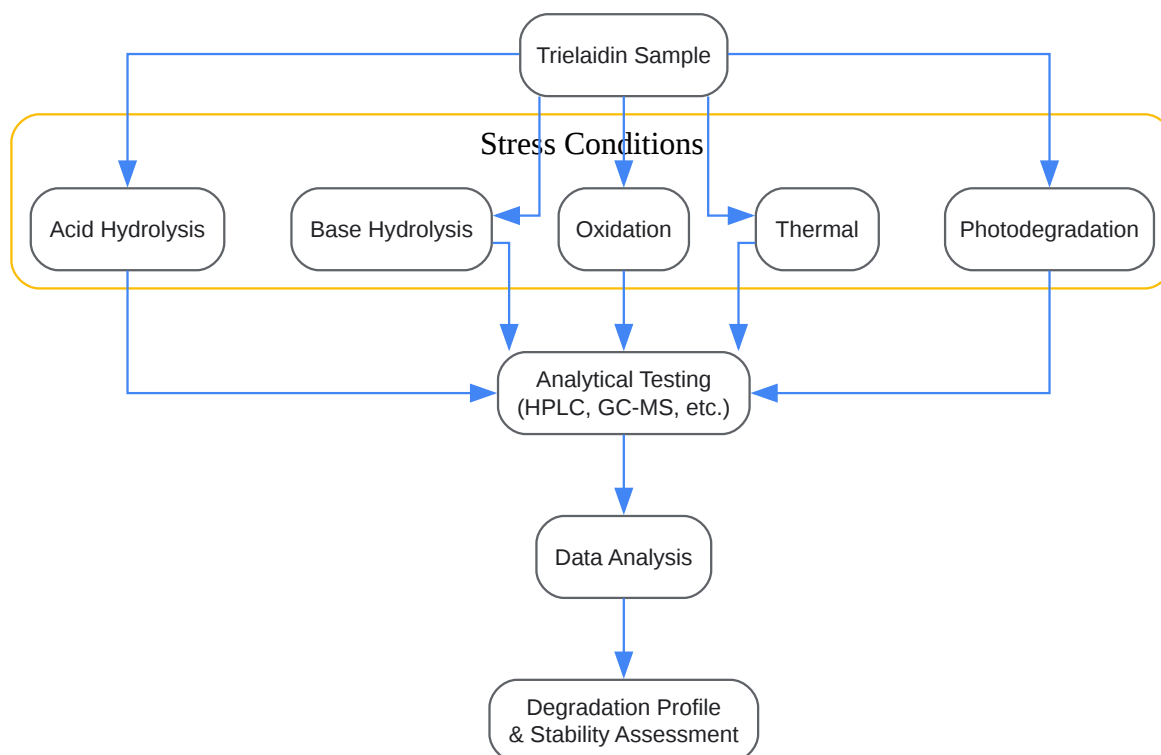
While specific forced degradation studies for **trielaidin** are not readily available, a general protocol based on ICH guidelines can be outlined.

Forced Degradation Study Protocol

A forced degradation study for **trielaidin** would involve subjecting it to various stress conditions to identify potential degradation products and pathways.

Stress Condition	Typical Parameters
Acid Hydrolysis	0.1 M - 1 M HCl at elevated temperature (e.g., 60-80 °C)
Base Hydrolysis	0.1 M - 1 M NaOH at room or elevated temperature
Oxidation	3-30% H ₂ O ₂ at room temperature
Thermal Degradation	Dry heat at temperatures above the melting point (e.g., 60-100 °C)
Photodegradation	Exposure to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near ultraviolet energy of not less than 200 watt hours/square meter

Experimental Workflow:



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Caption: Forced Degradation Workflow.

Analytical Methodologies

A combination of analytical techniques is necessary to separate, identify, and quantify **trielaidin** and its degradation products.

Technique	Application
High-Performance Liquid Chromatography (HPLC)	Separation and quantification of trielaidin and non-volatile degradation products.
Gas Chromatography-Mass Spectrometry (GC-MS)	Identification and quantification of volatile degradation products and fatty acid methyl esters after derivatization.
Liquid Chromatography-Mass Spectrometry (LC-MS)	Identification and structural elucidation of degradation products.
Fourier-Transform Infrared Spectroscopy (FTIR)	Monitoring changes in functional groups, such as the formation of hydroperoxides and carbonyls.
Nuclear Magnetic Resonance (NMR) Spectroscopy	Structural elucidation of unknown degradation products.

Drug-Excipient Compatibility

The stability of **trielaidin** in a formulation can be affected by its interaction with excipients. Potential incompatibilities should be assessed during pre-formulation studies. For instance, excipients with residual acidity or basicity could catalyze hydrolysis, while those containing trace metals could promote oxidation.

Biological Fate and Signaling Pathways of Elaidic Acid

The primary degradation product of **trielaiddin** through hydrolysis is elaidic acid. The biological activities of trans fatty acids like elaidic acid are a significant area of research.

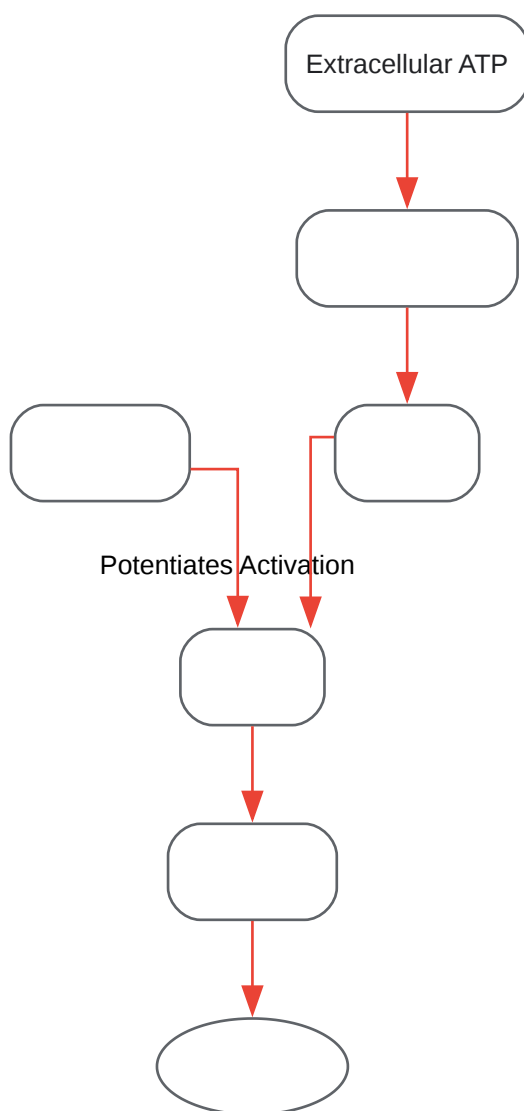
Metabolism

In biological systems, **trielaiddin** is hydrolyzed by lipases to release glycerol and elaidic acid. The subsequent metabolism of elaidic acid via β -oxidation can be incomplete, leading to the accumulation of metabolites like 5-trans-tetradecenoyl-CoA.

Cellular Signaling Pathways

Elaidic acid has been shown to modulate several cellular signaling pathways, often promoting pro-inflammatory and pro-apoptotic responses.

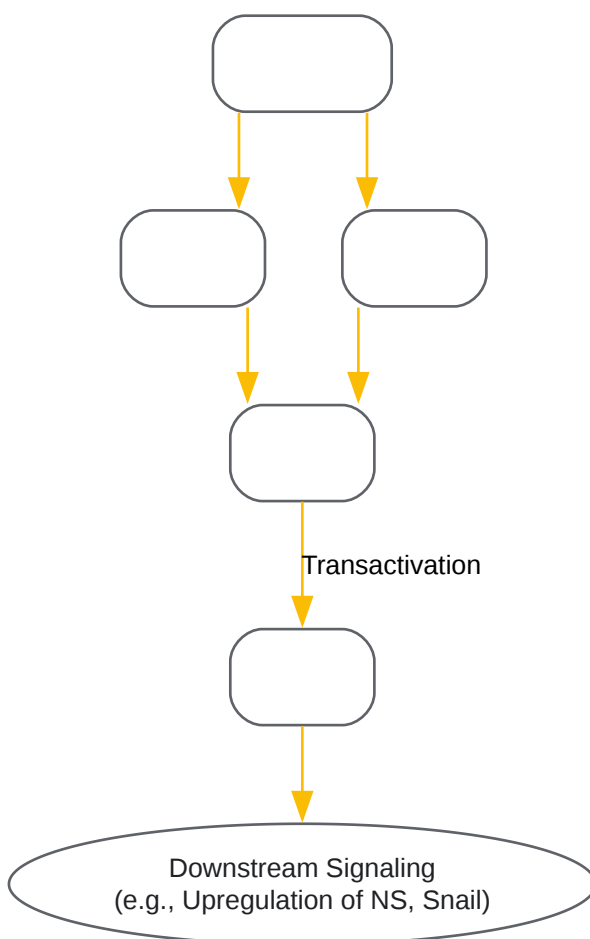
- **ASK1-p38 MAPK Pathway:** Elaidic acid can enhance the activation of Apoptosis Signal-regulating Kinase 1 (ASK1), leading to the downstream activation of p38 Mitogen-Activated Protein Kinase (MAPK). This pathway is involved in cellular responses to stress and can lead to inflammation and apoptosis.



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Caption: Elaidic Acid and ASK1-p38 Pathway.

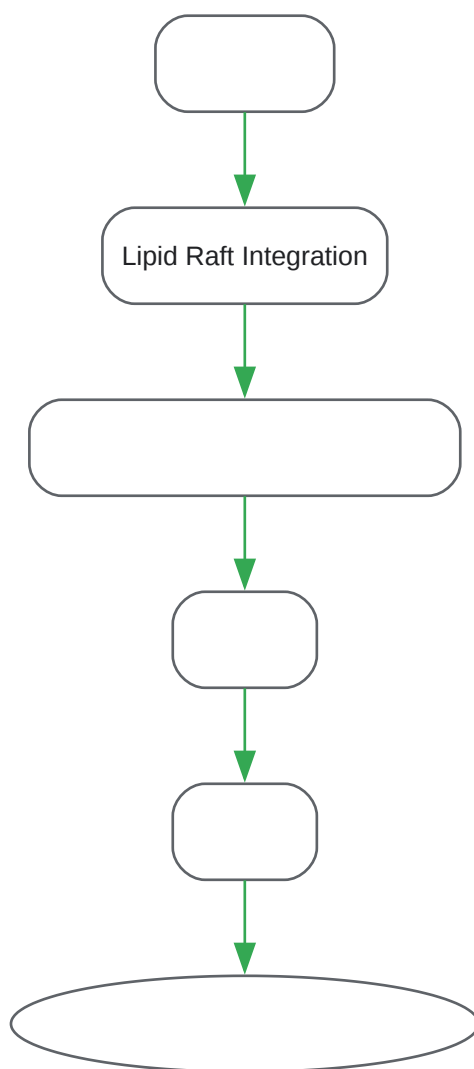
- GPR40 and GPR120 Signaling: Elaidic acid can act as a ligand for G-protein coupled receptors GPR40 and GPR120. This interaction can trigger downstream signaling cascades, including the transactivation of the Epidermal Growth Factor Receptor (EGFR), which has been implicated in promoting cancer cell stemness and metastasis.



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Caption: Elaidic Acid and GPR40/120 Signaling.

- IL-1R Signaling and Cellular Senescence: Elaidic acid can integrate into lipid rafts in the cell membrane, promoting the enrichment of the Interleukin-1 Receptor (IL-1R). This sensitizes the receptor and amplifies pro-inflammatory signaling through the TAK1-NF- κ B axis, which can drive cellular senescence and the senescence-associated secretory phenotype (SASP).



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Caption: Elaidic Acid and IL-1R Signaling.

Conclusion

Trielaidin, while utilized for its physical properties in various formulations, possesses a chemical structure that is susceptible to degradation through hydrolysis, oxidation, and photodegradation. A thorough understanding of these degradation pathways and the factors that influence them is crucial for ensuring the stability and safety of products containing this ingredient. The primary degradation product, elaidic acid, has been shown to exert significant biological effects by modulating key cellular signaling pathways involved in inflammation, apoptosis, and cellular senescence. This underscores the importance of controlling the stability of **trielaidin** in formulations intended for human use. Further research is warranted to obtain

specific quantitative stability data for **trielaiddin** under various stress conditions to better predict its shelf-life and ensure the development of robust and safe products.

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References

- 1. researchgate.net [researchgate.net]
- 2. Oxidation and Polymerization of Triacylglycerols: In-Depth Investigations towards the Impact of Heating Profiles - PMC [pmc.ncbi.nlm.nih.gov]
- 3. scribd.com [scribd.com]
- 4. Characterization of triglycerides photooxidation under solar radiations: A stepwise Raman study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Characterization of triglycerides photooxidation under solar radiations: A stepwise Raman study - PMC [pmc.ncbi.nlm.nih.gov]
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